

Physicochemical Profiling and Solid-State Characterization of Serazapine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: Serazapine hydrochloride

CAS No.: 117581-05-2

Cat. No.: B1212506

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Executive Summary

Serazapine hydrochloride (developmental code CGS-15040A) is a structurally complex, polycyclic [1]. Originally investigated in the 1990s as a potential anxiolytic agent for generalized anxiety disorder (GAD), it demonstrated the ability to reduce cardiac output under psychogenic stress and exhibited electroencephalographic profiles similar to diazepam[1][2]. Although its clinical development was ultimately discontinued, the compound's unique pentacyclic framework—an indole fused to a diazepine and pyrazine ring system—makes it a highly relevant case study for modern drug development professionals. This whitepaper systematically deconstructs the physicochemical properties, pharmacological signaling, and self-validating analytical protocols required to characterize **Serazapine hydrochloride**.

Molecular and Structural Profiling

The chemical architecture of Serazapine is defined by its rigid, multi-ring system. Its IUPAC designation is methyl 2-methyl-1,3,4,16b-tetrahydro-2H,10H-benzo[5,6]pyrazino[2',1':3,4][1,4]diazepino[1,2-a]indole-16-carboxylate hydrochloride[2][3].

The presence of a basic tertiary amine within the pyrazine ring dictates its pKa and salt-forming capabilities. To overcome the poor aqueous solubility inherent to such large, lipophilic polycyclic structures, the compound is synthesized and isolated as a monohydrochloride salt. This structural rigidity limits the number of rotatable bonds, which favorably reduces the entropic penalty upon receptor binding but simultaneously increases the risk of during crystallization[4].

Quantitative Physicochemical Data

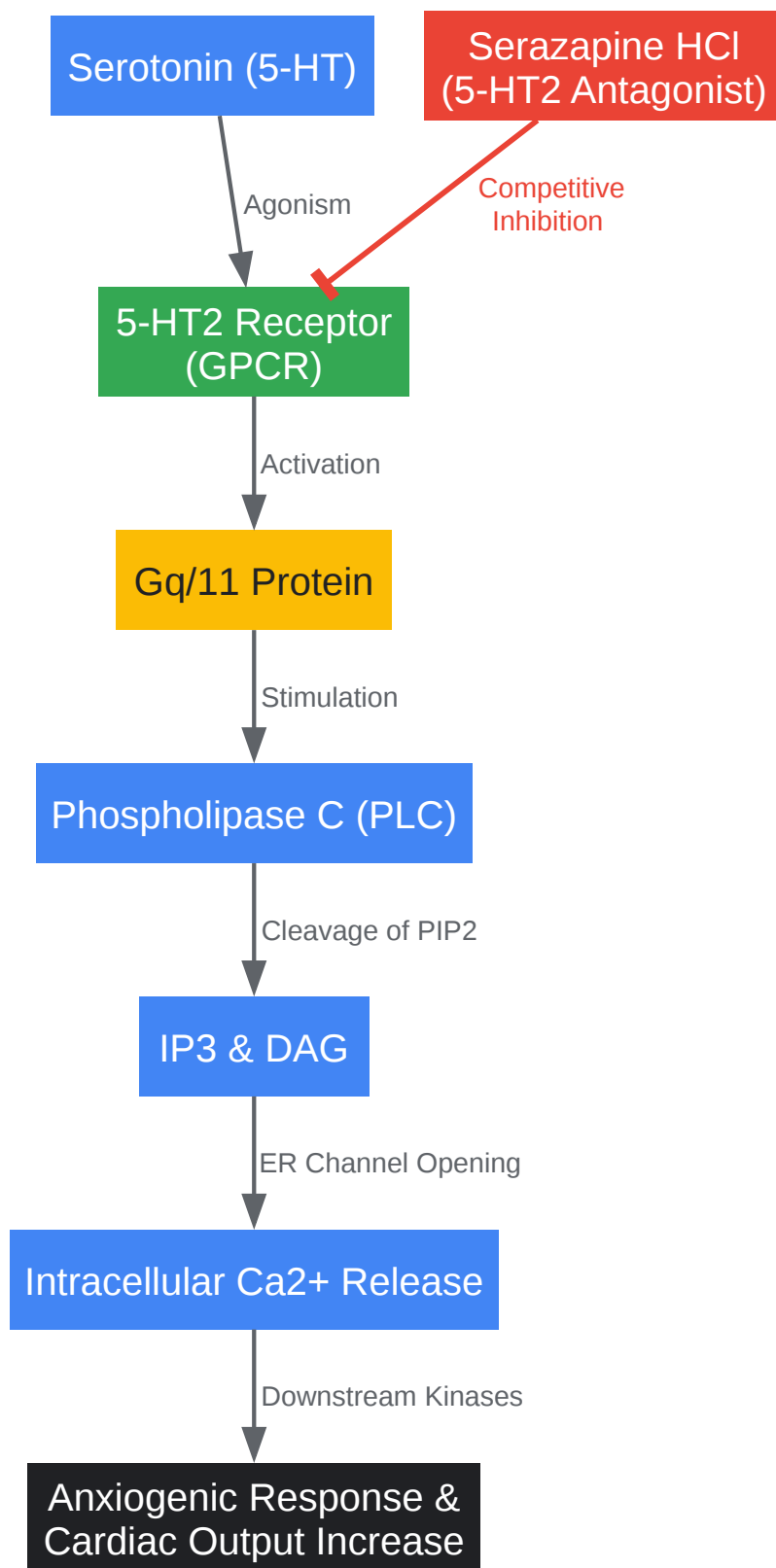
The following table summarizes the core physicochemical parameters of **Serazapine hydrochloride**, synthesizing structural descriptors with computed and experimental metrics[2][3].

Property	Value / Description
Compound Name	Serazapine Hydrochloride
Synonyms / Lab Codes	CGS-15040A, CPDD-0035
CAS Number (Salt / Free Base)	117581-05-2 / 115313-22-9
Molecular Formula	C ₂₂ H ₂₄ ClN ₃ O ₂ (or C ₂₂ H ₂₃ N ₃ O ₂ ·HCl)
Molecular Weight	397.9 g/mol
Topological Polar Surface Area (TPSA)	37.7 Å ²
Stereochemistry	Racemic (+/-)
Hydrogen Bond Donors / Acceptors	1 / 3
Pharmacologic Class	5-HT ₂ Receptor Antagonist; Anxiolytic

Pharmacological Context & Mechanism of Action

Serazapine exerts its anxiolytic effects by acting as a competitive antagonist at the 5-HT₂ receptor[5]. Because 5-HT₂ receptors are Gq/11-protein coupled receptors (GPCRs), their activation by endogenous serotonin (5-HT) typically stimulates Phospholipase C (PLC). This leads to the cleavage of PIP₂ into inositol triphosphate (IP₃) and diacylglycerol (DAG), triggering intracellular calcium release and subsequent anxiogenic or stress-induced

cardiovascular responses. By competitively blocking this receptor, Serazapine halts the downstream signaling cascade[2].



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Fig 1: 5-HT₂ receptor signaling pathway and Serazapine competitive inhibition mechanism.

Experimental Methodologies: Self-Validating Protocols

To ensure scientific integrity, the characterization of **Serazapine hydrochloride** requires robust, self-validating analytical workflows. Below are the field-proven protocols for determining its lipophilicity and solid-state stability.

Protocol 1: Determination of Lipophilicity (LogD) via Shake-Flask LC-UV

Causality & Rationale: The presence of a basic tertiary amine in the pyrazine ring means Serazapine's ionization state is highly pH-dependent. Measuring LogD at physiological pH (7.4) rather than a simple LogP provides a more accurate prediction of its membrane permeability and blood-brain barrier (BBB) penetration, which is critical for a CNS-active anxiolytic. LC-UV is utilized over potentiometric titration due to the compound's strong UV chromophore (the indole ring) and the need to quantify low concentrations in the aqueous phase.

Step-by-Step Methodology:

- **Buffer Preparation:** Prepare a 50 mM phosphate buffer adjusted strictly to pH 7.40 ± 0.05 . Saturate the buffer with 1-octanol by stirring for 24 hours, then separate the phases.
- **Sample Solubilization:** Dissolve 1 mg of **Serazapine hydrochloride** in 1 mL of the octanol-saturated buffer to create a stock solution.
- **Partitioning (The Shake-Flask):** Transfer 500 μ L of the stock solution into a glass vial. Add 500 μ L of buffer-saturated 1-octanol.
- **Equilibration:** Mechanically shake the vial at $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$ for 60 minutes to ensure thermodynamic equilibrium between the aqueous and organic phases.
- **Phase Separation:** Centrifuge the vial at 3,000 RPM for 15 minutes to break any micro-emulsions.

- **Quantification:** Carefully extract aliquots from both the octanol and aqueous layers. Analyze both phases using RP-HPLC with UV detection at 254 nm.
- **Validation:** Calculate the mass balance. The total mass quantified in both phases must equal $100\% \pm 5\%$ of the initial input mass to validate that no compound was lost to glass adsorption or degradation.

Protocol 2: Solid-State Characterization via XRPD and DSC

Causality & Rationale: Rigid, polycyclic structures like Serazapine are highly susceptible to during API crystallization[4]. X-ray Powder Diffraction (XRPD) provides a definitive structural fingerprint to ensure batch-to-batch consistency, while Differential Scanning Calorimetry (DSC) detects hidden phase transitions or desolvation events that could catastrophically alter the drug's dissolution rate during storage.

Step-by-Step Methodology:

- **Sample Preparation:** Gently grind 50 mg of **Serazapine hydrochloride** using an agate mortar to ensure a uniform particle size without inducing mechanochemical phase transformations.
- **XRPD Acquisition:** Mount the powder on a zero-background silicon holder. Scan from $2\theta = 3^\circ$ to 40° using Cu-K α radiation ($\lambda = 1.5406 \text{ \AA}$) at a step size of 0.02° and a scan rate of $2^\circ/\text{min}$.
- **DSC Thermal Profiling:** Accurately weigh 3-5 mg of the sample into an aluminum pan and crimp with a pinhole lid to allow volatile release.
- **Heating Cycle:** Heat the sample in the DSC furnace from 25°C to 300°C at a rate of $10^\circ\text{C}/\text{min}$ under a continuous nitrogen purge ($50 \text{ mL}/\text{min}$).
- **Data Integration & Validation:** Cross-reference the DSC endotherms with the XRPD diffractogram. A sharp, single melting endotherm without prior broad desolvation peaks validates that the sample is a pure, anhydrous polymorph. If a broad endotherm appears below 120°C , it indicates a pseudo-polymorph (hydrate/solvate), requiring immediate recrystallization optimization.

References

- "Serazapine Hydrochloride | C22H24ClN3O2 | CID 60676", PubChem - National Institutes of Health (NIH). URL: [\[Link\]](#)
- "SERAZAPINE", Inxight Drugs - National Center for Advancing Translational Sciences (NCATS). URL: [\[Link\]](#)
- Katz RJ, et al. "Serotonergic (5-HT2) mediation of anxiety-therapeutic effects of serazepine in generalized anxiety disorder", Biological Psychiatry, 1993. URL: [\[Link\]](#)
- "Multi-Functional Ionic Liquid Compositions for Overcoming Polymorphism and Imparting Improved Properties for Active Pharmaceutical, Biological, Nutritional, and Energetic Ingredients", Google Patents (US20120264605A1).

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Sources

- 1. SERAZAPINE [\[drugs.ncats.io\]](https://drugs.ncats.io)
- 2. Serazapine - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 3. Serazapine Hydrochloride | C22H24ClN3O2 | CID 60676 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. US20120264605A1 - Multi-Functional Ionic Liquid Compositions for Overcoming Polymorphism and Imparting Improved Properties for Active Pharmaceutical, Biological, Nutritional, and Energetic Ingredients - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 5. medchemexpress.com [\[medchemexpress.com\]](https://medchemexpress.com)
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